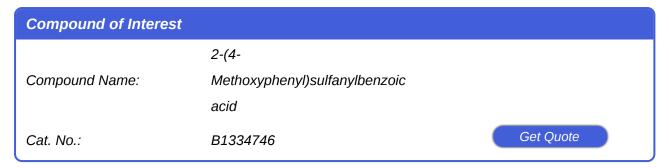


An In-depth Technical Guide on 2-(4-Methoxyphenyl)sulfanylbenzoic Acid

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Disclaimer: Publicly available information on the specific compound **2-(4-Methoxyphenyl)sulfanylbenzoic acid** is limited. This guide provides available identifiers and outlines a representative synthetic protocol and potential biological relevance based on closely related compounds and the broader class of 2-(arylthio)benzoic acids.

Compound Identification and CAS Number

The chemical "**2-(4-Methoxyphenyl)sulfanylbenzoic acid**" is also known by its synonymous IUPAC name, "Benzoic acid, 2-[(4-methoxyphenyl)thio]-". The terms "sulfanyl" and "thio" are used interchangeably in this context to describe the sulfur linkage.

A comprehensive search of chemical databases and scientific literature reveals a scarcity of indepth technical data, such as detailed experimental protocols for its application, extensive quantitative data, or elucidated signaling pathways specifically for this molecule. The information available is primarily centered on its identification and its status as a chemical intermediate.

Table 1: Identifiers for 2-(4-Methoxyphenyl)sulfanylbenzoic acid



Identifier	Value
CAS Number	19862-91-0
Synonyms	Benzoic acid, 2-[(4-methoxyphenyl)thio]-
Molecular Formula	C14H12O3S
Molecular Weight	260.31 g/mol

Experimental Protocols: Representative Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-(4-**

Methoxyphenyl)sulfanylbenzoic acid is not readily available in the cited literature, a common method for synthesizing 2-(arylthio)benzoic acids is the Ullmann condensation. This reaction involves the copper-catalyzed coupling of an aryl halide with a thiophenol.[1]

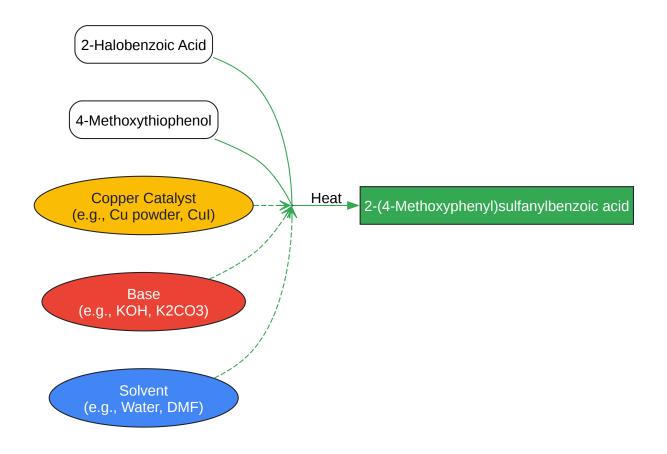
Below is a representative protocol for a closely related compound, 2-(o-Methoxyphenylthio) benzoic acid, which can be adapted for the synthesis of the title compound by using 4-methoxythiophenol instead of o-methoxythiophenol.[2]

Synthesis of 2-(Arylthio)benzoic Acids via Ullmann Condensation

- Reaction: A mixture of the corresponding thiophenol (e.g., 4-methoxythiophenol), an o-halobenzoic acid (e.g., o-iodobenzoic or o-chlorobenzoic acid), a base (e.g., potassium hydroxide), and a copper catalyst (e.g., copper powder or copper(I) salts) in a suitable solvent (e.g., water or a high-boiling polar solvent like DMF) is heated under reflux.[1][2]
- Work-up: After the reaction is complete, the mixture is typically filtered to remove the
 catalyst. The filtrate is then acidified with a mineral acid (e.g., hydrochloric acid) to precipitate
 the 2-(arylthio)benzoic acid product.
- Purification: The resulting solid can be collected by filtration, washed with water, and dried. Further purification can be achieved by recrystallization from an appropriate solvent.

Various processes for the preparation of 2-arylthiobenzoic acids are known, generally involving the reaction of 2-halogenobenzoic acids with thiophenols.[3] The use of lithium salts of the reactants can in some cases obviate the need for expensive catalysts.[3]





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Caption: Generalized workflow for the synthesis of **2-(4-Methoxyphenyl)sulfanylbenzoic acid** via Ullmann condensation.

Potential Biological Relevance and Applications

While direct biological studies on **2-(4-Methoxyphenyl)sulfanylbenzoic acid** are not prominent in the literature, the broader class of 2-(arylthio)benzoic acid derivatives has been investigated for potential therapeutic applications.

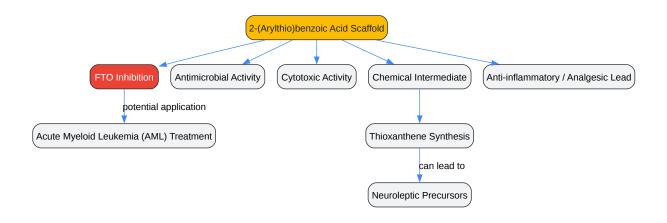
• FTO Inhibition: A study on the structure-activity relationships of 2-(arylthio)benzoic acids identified them as a new class of inhibitors for the fat mass and obesity-associated protein (FTO).[4] The FTO protein is an N6-methyladenosine (m6A) demethylase that is



overexpressed in acute myeloid leukemia (AML) and promotes leukemogenesis.[4] This suggests that 2-(arylthio)benzoic acid derivatives could be lead compounds for the development of treatments for AML.[4]

- Antimicrobial and Cytotoxic Activity: Research on related structures, such as alkyl 2(acylthio)benzoates, has demonstrated phytogrowth-inhibitory and cytotoxic activity on
 mouse splenic T cells.[5] Another related class of compounds, 2-(phenylthio)benzoic acid,
 has been described as an antimycobacterial agent.[6] These findings indicate that the
 thiobenzoic acid scaffold is of interest in the development of antimicrobial and cytotoxic
 agents.
- Chemical Intermediates: 2-Arylthiobenzoic acids are valuable intermediates in the synthesis of other important chemical structures, such as thioxanthenes, which have applications as photoinitiators and as starting materials for neuroleptics.[3]

The potential for a compound like 2-((2-(4-methoxyphenyl)-2-oxoethyl)thio)benzoic acid to act as an anti-inflammatory and analgesic agent has been noted, suggesting that the core structure may serve as a lead for drug development in pain and inflammation management.[7]



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Caption: Potential research and application areas for the 2-(arylthio)benzoic acid chemical class.

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